

Application of Dibenzyl Disulfide (DBDS) in Extreme Pressure Lubricant Studies

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Compound of Interest

Compound Name: DBDS

Cat. No.: B1147961

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Introduction

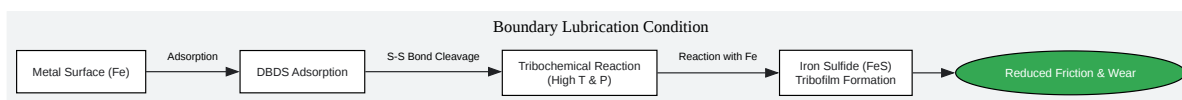
Dibenzyl Disulfide (**DBDS**) is an organosulfur compound utilized as an extreme pressure (EP) additive in lubricating oils. Under conditions of high load and temperature, where the hydrodynamic lubricant film is insufficient to prevent metal-to-metal contact, EP additives like **DBDS** play a critical role. They form a protective, sacrificial tribofilm on the metal surfaces, which possesses a lower shear strength than the base metal. This film effectively reduces friction and prevents catastrophic wear and seizure of moving components, particularly in applications such as gearboxes and metalworking fluids.

Mechanism of Action

The efficacy of **DBDS** as an EP additive is attributed to its ability to react with metal surfaces at elevated temperatures and pressures, forming a protective iron sulfide layer. This tribochemical process can be broken down into several key stages:

- **Adsorption:** Under boundary lubrication conditions, the **DBDS** molecules adsorb onto the ferrous metal surfaces.
- **Tribochemical Reaction:** The extreme localized temperatures and pressures generated at the points of asperity contact provide the necessary activation energy to cleave the sulfur-sulfur (S-S) bond in the **DBDS** molecules. This releases reactive sulfur species.

- **Tribofilm Formation:** The highly reactive sulfur then chemically reacts with the iron on the steel surfaces to form a sacrificial tribofilm, primarily composed of iron sulfides (FeS).
- **Lubrication:** This newly formed iron sulfide layer has a lamellar crystal structure with low shear strength. This allows the layer to be easily sheared, preventing direct metal-to-metal contact and welding of the asperities, thereby reducing friction and wear.



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Caption: Mechanism of **DBDS** as an extreme pressure additive.

Data Presentation

The performance of **DBDS** as an EP additive is typically evaluated using standardized tribological tests. The following tables summarize representative quantitative data from Four-Ball tests, comparing a base oil with a formulation containing **DBDS** and other sulfur-based additives.

Table 1: Extreme Pressure Properties (ASTM D2783)

Lubricant Formulation	Weld Point (kgf)	Load-Wear Index (LWI)
Base Oil (without additive)	120 - 160	30 - 40
Base Oil + 2% DBDS	200 - 250	45 - 55
Base Oil + 2% Sulfurized Olefin	250 - 300	50 - 60

Note: Data is illustrative and can vary based on the specific base oil and test conditions.

Table 2: Anti-Wear Characteristics (ASTM D4172)

Lubricant Formulation	Wear Scar Diameter (mm)
Base Oil (without additive)	0.80 - 1.00
Base Oil + 2% DBDS	0.55 - 0.65
Base Oil + 2% Di-tert-dodecyl Disulfide	0.45 - 0.55

Note: Data is illustrative and can vary based on the specific base oil and test conditions.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on ASTM standards and are fundamental for evaluating the performance of EP additives like **DBDS**.

Protocol for Extreme-Pressure Properties of Lubricating Fluids (Four-Ball Method - ASTM D2783)

Objective: To determine the load-carrying properties of a lubricating fluid, specifically its Weld Point and Load-Wear Index (LWI).

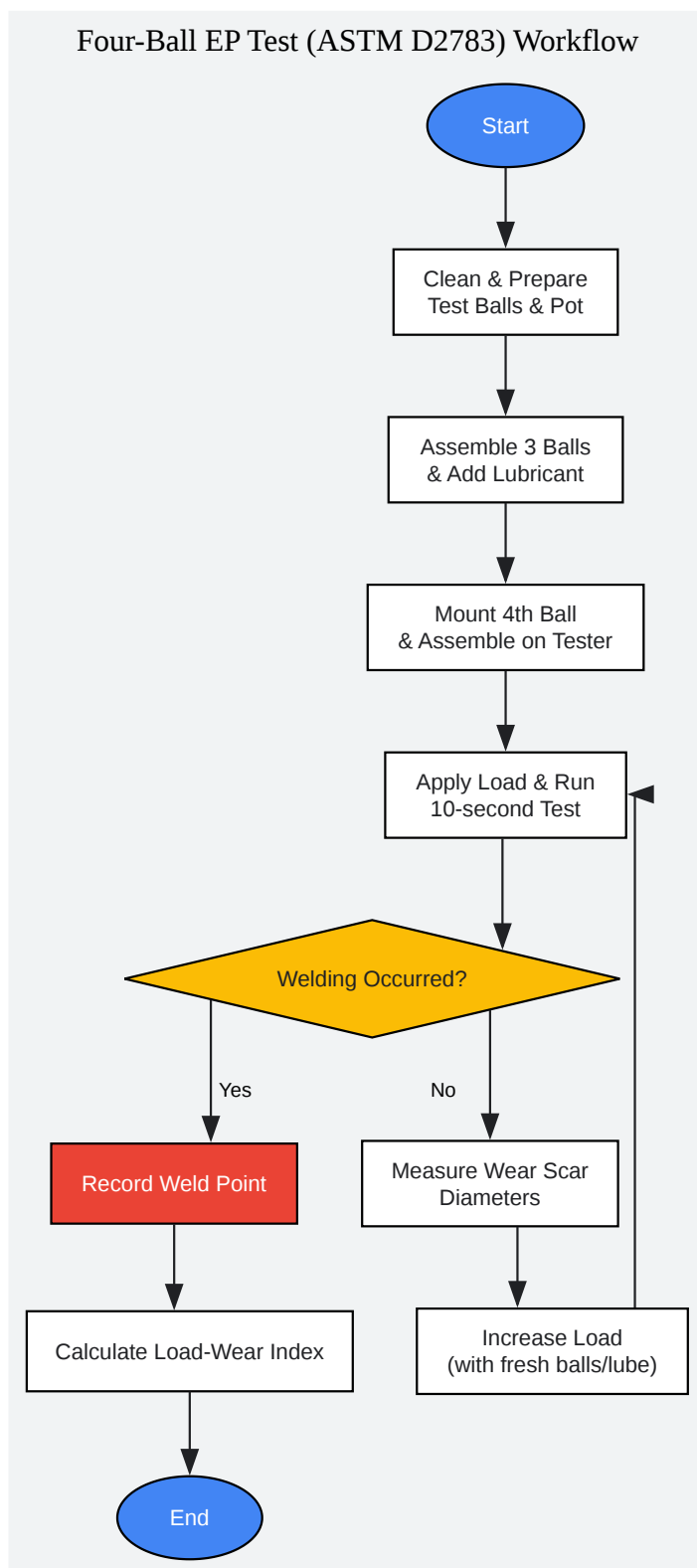
Apparatus:

- Four-Ball Extreme-Pressure Tester
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)
- Microscope for measuring wear scars

Procedure:

- Preparation: Thoroughly clean the test balls and the ball pot assembly with a suitable solvent (e.g., heptane) and dry them completely.

- **Assembly:** Place three clean balls in the ball pot and secure them. Pour the lubricant sample containing **DBDS** into the pot to a level that will cover the balls.
- **Test Initiation:** Place the fourth ball in the chuck of the test machine. Assemble the ball pot onto the tester and apply a small initial load.
- **Load Application:** Start the motor and run a series of 10-second tests with a fresh set of balls and a new sample of lubricant for each test. The load is increased for each subsequent test according to the sequence specified in the ASTM D2783 standard.
- **Weld Point Determination:** Continue the 10-second tests at increasing loads until the rotating ball welds to the three stationary balls. The load at which this occurs is the Weld Point.[\[1\]](#)
- **Load-Wear Index Calculation:** For the tests performed at loads below the weld point, measure the wear scar diameters on the three stationary balls. The Load-Wear Index is then calculated from these wear scar measurements and the corresponding loads using the formula specified in the ASTM standard.



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Caption: Experimental workflow for the Four-Ball EP Test.

Protocol for Anti-Wear Properties of Lubricating Fluids (Four-Ball Method - ASTM D4172)

Objective: To determine the wear preventive characteristics of a lubricant.

Apparatus:

- Four-Ball Wear Tester
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)
- Microscope for measuring wear scars

Procedure:

- Preparation and Assembly: Follow the same cleaning and assembly steps as in the ASTM D2783 protocol.
- Test Conditions: Set the test parameters to the standard conditions specified in ASTM D4172:
 - Load: 40 kgf (392 N)
 - Speed: 1200 rpm
 - Temperature: 75°C
 - Duration: 60 minutes
- Test Execution: Start the test and maintain the specified conditions for the entire duration.
- Measurement: After 60 minutes, stop the machine, disassemble the ball pot, and clean the three stationary balls.
- Data Analysis: Measure the wear scar diameters on the three stationary balls using the microscope. The average of these measurements is reported as the wear scar diameter. A smaller diameter indicates better anti-wear performance.[\[2\]](#)

Protocol for Surface Analysis of Tribofilms using X-ray Photoelectron Spectroscopy (XPS)

Objective: To determine the chemical composition of the tribofilm formed on the wear scar of the test balls.

Apparatus:

- X-ray Photoelectron Spectrometer
- Ion gun for depth profiling

Procedure:

- **Sample Preparation:** After the four-ball test, the stationary balls are carefully removed and cleaned with a non-polar solvent to remove residual oil without disturbing the tribofilm.
- **Initial Analysis:** The wear scar on one of the balls is placed in the XPS vacuum chamber. A survey scan is performed to identify the elements present on the surface.
- **High-Resolution Scans:** High-resolution scans are then conducted for the elements of interest (e.g., Fe, S, O, C) to determine their chemical states (e.g., sulfide vs. sulfate).
- **Depth Profiling:** An ion gun is used to sputter away layers of the tribofilm. After each sputtering cycle, high-resolution scans are repeated to analyze the composition at different depths. This helps in determining the thickness and layered structure of the film.
- **Data Interpretation:** The binding energies of the detected photoelectrons are compared to standard databases to identify the chemical compounds present in the tribofilm, such as iron sulfides and iron oxides. This confirms the reaction of **DBDS** with the steel surface.

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References

- 1. researchgate.net [researchgate.net]
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